

A Researcher's Guide to Thermal Measurement: Repeatability and Reproducibility of the AMG8833

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: AMG8380

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For researchers, scientists, and professionals in drug development, the accuracy and reliability of temperature measurement are paramount. The AMG8833, a low-cost 8x8 pixel infrared array sensor from Panasonic, has gained popularity in various applications for its ability to provide thermal imaging data. However, for scientific applications, understanding the sensor's repeatability and reproducibility is crucial for ensuring the validity of experimental results. This guide provides a comprehensive comparison of the AMG8833 with alternative sensors and outlines detailed experimental protocols to assess its measurement consistency.

Performance Specifications: AMG8833 and Alternatives

A direct comparison of key performance metrics is essential for selecting the appropriate thermal sensor for a given research application. The following table summarizes the manufacturer-specified performance of the AMG8833 and two common alternatives, the Melexis MLX90640 and MLX90641.

Feature	Panasonic AMG8833	Melexis MLX90640	Melexis MLX90641
Resolution	8x8 (64 pixels)	32x24 (768 pixels)	16x12 (192 pixels)
Temperature Range	0°C to 80°C[1]	-40°C to 300°C	-40°C to 300°C
Accuracy	±2.5°C[2]	±1.5°C	±1.5°C
Field of View (FOV)	60°[3]	55°x35° or 110°x75°	55°x35° or 110°x75°
Frame Rate	10 FPS	0.5Hz to 64Hz	0.5Hz to 64Hz
Interface	I2C	I2C	I2C

Experimental Protocols for Assessing Repeatability and Reproducibility

While manufacturer datasheets provide valuable information, independent verification of a sensor's performance under specific experimental conditions is critical for research applications. The following protocols outline methodologies for testing the repeatability and reproducibility of thermal measurements from sensors like the AMG8833.

Repeatability Testing Protocol

Repeatability assesses the variation in measurements taken by a single sensor under the same conditions over a short period.

Objective: To quantify the short-term measurement consistency of the AMG8833.

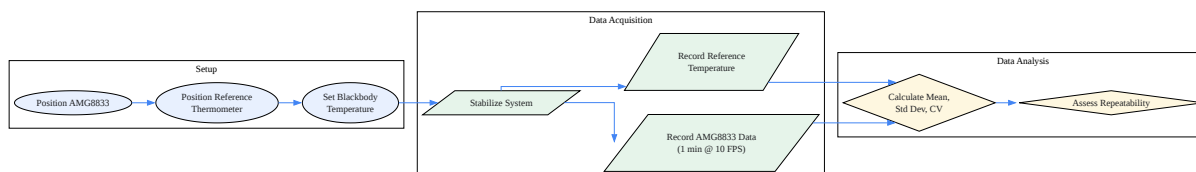
Materials:

- AMG8833 sensor module
- Stable, uniform temperature blackbody calibrator
- High-precision reference thermometer (e.g., calibrated PT100)
- Microcontroller (e.g., Arduino, Raspberry Pi) for data acquisition

- Controlled environment chamber (optional, to maintain stable ambient temperature)

Methodology:

- Setup:
 - Position the AMG8833 sensor at a fixed distance and orientation from the blackbody calibrator.
 - Ensure the sensor's field of view is completely filled by the blackbody's uniform temperature surface.
 - Place the reference thermometer in close proximity to the blackbody surface to obtain a ground truth temperature reading.
 - If available, place the entire setup within a controlled environment chamber to minimize ambient temperature fluctuations.
- Data Acquisition:
 - Set the blackbody calibrator to a specific target temperature (e.g., 37°C for biological applications).
 - Allow the system to stabilize for a predetermined period (e.g., 30 minutes).
 - Record a series of consecutive temperature measurements from the central pixel of the AMG8833 at its maximum frame rate (10 FPS) for a duration of 1 minute (600 data points).
 - Simultaneously record the temperature from the reference thermometer.
- Data Analysis:
 - Calculate the mean, standard deviation, and coefficient of variation (CV) for the 600 temperature readings from the AMG8833.
 - The standard deviation provides a measure of the absolute repeatability, while the CV offers a normalized measure of dispersion.



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Experimental workflow for repeatability testing.

Reproducibility Testing Protocol

Reproducibility evaluates the variation in measurements when conditions are intentionally changed, such as using different sensors of the same model or varying the environmental conditions.

Objective: To quantify the measurement consistency of the AMG8833 across different units and environmental conditions.

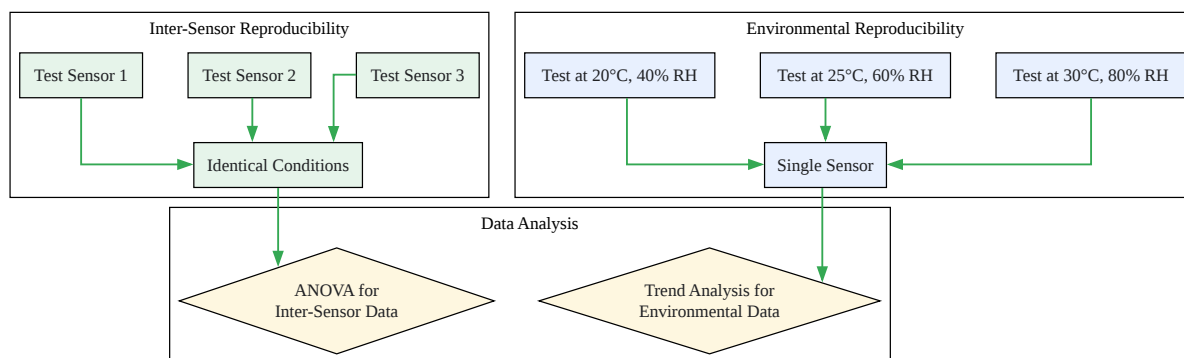
Materials:

- Multiple AMG8833 sensor modules (at least 3)
- Stable, uniform temperature blackbody calibrator
- High-precision reference thermometer
- Multiple microcontrollers of the same model

- Environmental chamber capable of varying temperature and humidity

Methodology:

- Inter-Sensor Reproducibility:
 - Following the repeatability protocol, test each of the AMG8833 sensors individually under identical conditions (same blackbody temperature, ambient temperature, and data acquisition setup).
 - Compare the mean temperature readings obtained from each sensor.
- Environmental Reproducibility:
 - Using a single AMG8833 sensor, repeat the repeatability test at different ambient temperatures (e.g., 20°C, 25°C, 30°C) and humidity levels (e.g., 40% RH, 60% RH, 80% RH) controlled by the environmental chamber.
 - Analyze the effect of these environmental changes on the sensor's temperature readings.
- Data Analysis:
 - For inter-sensor reproducibility, use an Analysis of Variance (ANOVA) to determine if there are statistically significant differences between the measurements from different sensors.
 - For environmental reproducibility, plot the mean temperature readings against the varying environmental parameters to assess any trends or dependencies.



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Experimental workflow for reproducibility testing.

Conclusion

The AMG8833 offers an accessible solution for thermal imaging in various research contexts. However, its lower resolution and wider accuracy tolerance compared to more expensive alternatives like the MLX90640 and MLX90641 should be carefully considered. For applications demanding high precision and the ability to discern small temperature differences, higher-resolution sensors may be more suitable.

Crucially, for any scientific study, the repeatability and reproducibility of the chosen sensor must be rigorously evaluated under the specific experimental conditions. The protocols outlined in this guide provide a framework for researchers to characterize the performance of the AMG8833 and other thermal sensors, thereby ensuring the reliability and validity of their thermal measurement data. This due diligence is essential for producing high-quality, reproducible research in fields where temperature is a critical parameter.

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- To cite this document: BenchChem. [A Researcher's Guide to Thermal Measurement: Repeatability and Reproducibility of the AMG8833]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15587400/docs#a-researcher-s-guide-to-thermal-measurement-repeatability-and-reproducibility-of-the-amg8833>]

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